

Methyl 4-bromopicolinate hydrobromide chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Methyl 4-bromopicolinate
hydrobromide*

Cat. No.: *B1410620*

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An In-depth Technical Guide to Methyl 4-bromopicolinate Hydrobromide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl 4-bromopicolinate hydrobromide is a halogenated pyridine derivative of interest in medicinal chemistry and drug discovery. As a heterocyclic building block, it serves as a valuable starting material and intermediate in the synthesis of more complex molecules, including pharmacologically active compounds. The presence of a bromine atom at the 4-position of the pyridine ring provides a reactive handle for various cross-coupling reactions, enabling the introduction of diverse functionalities. The methyl ester at the 2-position offers a site for further chemical modification, such as hydrolysis, amidation, or reduction. The hydrobromide salt form can enhance the compound's stability and solubility in certain solvents, which is often advantageous in a laboratory setting. This technical guide provides a comprehensive overview of the chemical properties and structure of **Methyl 4-bromopicolinate hydrobromide**, alongside available experimental data.

Chemical Structure and Properties

The chemical structure of **Methyl 4-bromopicolinate hydrobromide** consists of a pyridine ring substituted with a bromine atom at the 4-position and a methyl carboxylate group at the 2-position. The pyridinic nitrogen is protonated and associated with a bromide counter-ion.

Structure:

Caption: Chemical structure of **Methyl 4-bromopicolinate Hydrobromide**.

Quantitative data for **Methyl 4-bromopicolinate hydrobromide** and its corresponding free base, Methyl 4-bromopicolinate, are summarized in the table below for easy comparison. It is important to note that detailed experimental data for the hydrobromide salt is limited in publicly available literature.

Property	Methyl 4-bromopicolinate Hydrobromide	Methyl 4-bromopicolinate (Free Base)
CAS Number	1951439-82-9[1]	29681-42-3
Molecular Formula	C7H7Br2NO	C7H6BrNO2
Molecular Weight	296.95 g/mol	216.03 g/mol [2]
Melting Point	Data not available	Data not available
Boiling Point	Data not available	Data not available
Solubility	Data not available	Data not available

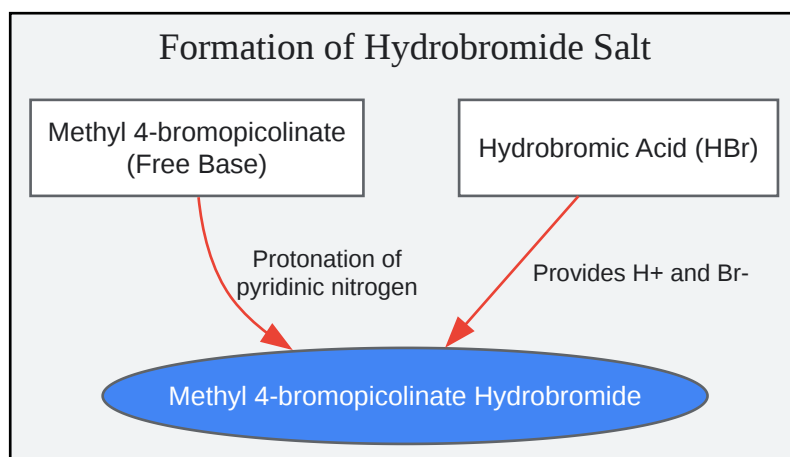
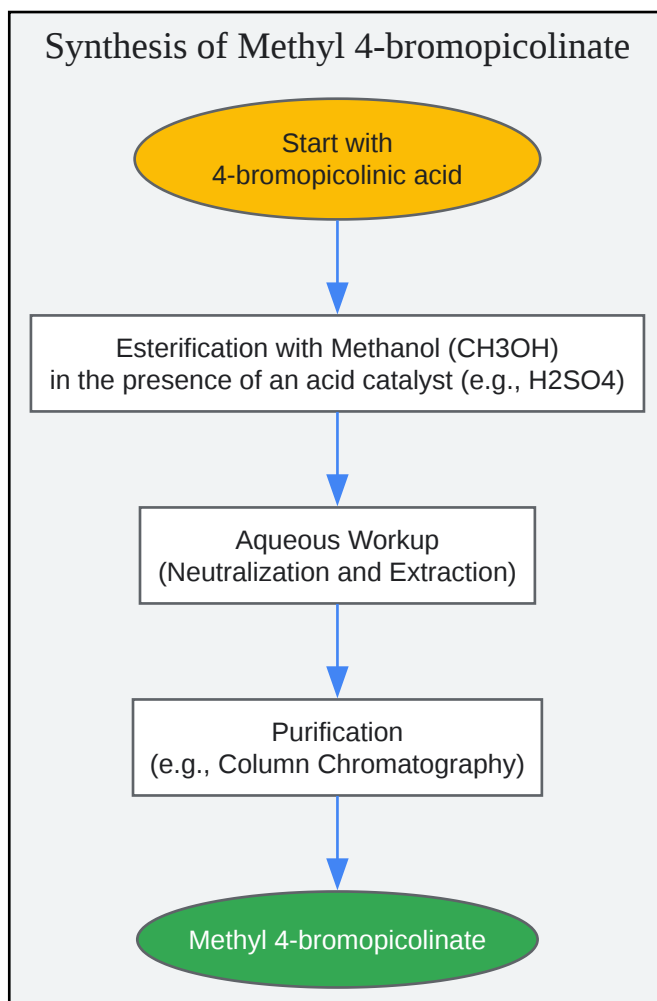
Experimental Protocols

Detailed experimental protocols for the synthesis of **Methyl 4-bromopicolinate hydrobromide** are not readily available in the scientific literature. However, a general approach would involve the synthesis of the free base, Methyl 4-bromopicolinate, followed by treatment with hydrobromic acid.

Synthesis of Methyl 4-bromopicolinate (Free Base)

A potential synthetic route to Methyl 4-bromopicolinate involves the esterification of 4-bromopicolinic acid.

Workflow for the Synthesis of Methyl 4-bromopicolinate:



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References

- 1. methyl 4-bromopyridine-2-carboxylate hydrobromide | 1951439-82-9 [chemicalbook.com]
- 2. Methyl 4-bromopicolinate | C7H6BrNO2 | CID 12828947 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Methyl 4-bromopicolinate hydrobromide chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1410620#methyl-4-bromopicolinate-hydrobromide-chemical-properties-and-structure]

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